

Nutlin-3b IC50 value 13.6 μ M

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Compound Focus: nutlin-3B

CAS No.: 548472-68-0

Cat. No.: S537839

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Nutlin-3b Quantitative Data

The table below summarizes the core quantitative data for **Nutlin-3b**:

| Property | Value / Description |
|-----------------------|---|
| IC50 (MDM2/p53) | 13.6 μ M [1] [2] |
| Compared to Nutlin-3a | 150-fold less potent [1] [2] |
| Primary Role | Negative control for non-MDM2-related cellular activities [1] |
| Molecular Weight | 581.49 g/mol [1] [2] |
| Chemical Formula | C30H30Cl2N4O4 [1] [2] |
| CAS Number | 675576-97-3 [1] [2] |

Experimental Details

Mechanism of Action Assay (Biacore Binding Study)

This protocol measures the direct inhibition of the p53-MDM2 interaction [1].

- **Key Steps:**
 - A Sensor chip CM5 is used to immobilize a PentaHis antibody.
 - His-tagged p53 is captured on the chip.
 - A constant concentration of MDM2 protein (300 nM) is pre-mixed with a concentration series of **Nutlin-3b**.
 - The mixture is passed over the chip, and the binding of MDM2 to immobilized p53 is measured.
 - MDM2-p53 binding in the presence of **Nutlin-3b** is calculated as a percentage of binding in its absence to determine the IC50 [1].

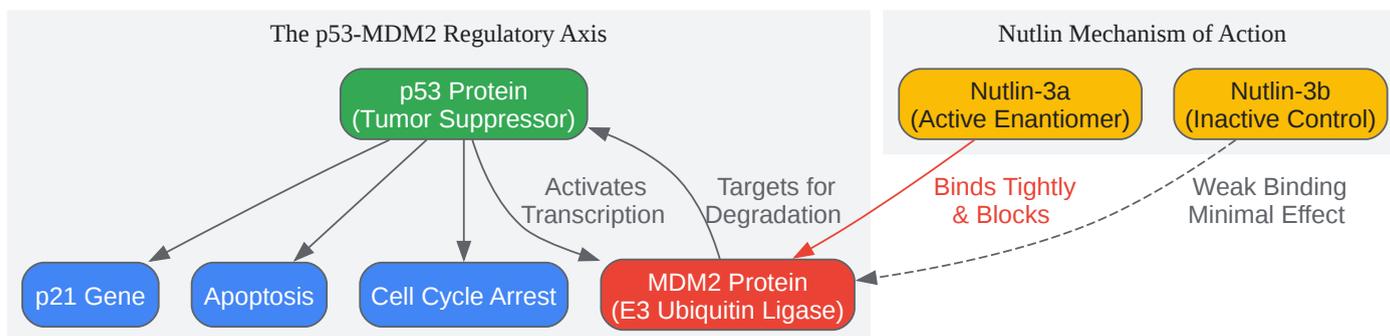
Cellular Viability Assay (MTT Assay)

This protocol assesses the impact of **Nutlin-3b** on cell viability and proliferation [1].

- **Cell Lines:** HCT116, RKO, SJSA-1, SW480, and MDA-MB-435 (with varying p53 status) [1].
- **Procedure:**
 - Cells are seeded onto 96-well plates.
 - After surface adherence, cells are treated with **Nutlin-3b** at concentrations up to ~30 μM .
 - The treatment lasts for 48 hours, with medium and compound replaced daily.
 - Cell viability is analyzed using the MTT assay, and the IC50 is calculated [1].

Mechanism Visualization

The following diagram illustrates the p53-MDM2 pathway and the different mechanisms of action for Nutlin-3a (the active enantiomer) and **Nutlin-3b**.



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The diagram contrasts how Nutlin-3a potently blocks the p53-MDM2 interaction to activate p53, while **Nutlin-3b** has minimal effect due to weak binding [1] [3].

Research Application Notes

- **Key Utility: Nutlin-3b** is most valuable as a negative control to confirm that cellular effects observed with Nutlin-3a are specifically due to MDM2 inhibition and not off-target mechanisms [1].
- **Cellular Context is Crucial:** Experiments should be designed using cell lines with well-characterized p53 status (wild-type vs. mutant). **Nutlin-3b** typically shows no effect on cell cycle or apoptosis in wild-type p53 cells, unlike Nutlin-3a [1].

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References

1. Nutlin-3b | 99.88%(HPLC) | In Stock | MDM2/MDMX antagonist [selleckchem.com]
2. Nutlin-3b | MDM-2/p53 MDM2 Inhibitor | MedChemExpress [medchemexpress.com]

3. Pharmacological activation of the p53 pathway by nutlin-3 ... [pmc.ncbi.nlm.nih.gov]

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